Solubility Profile of 1-Decanamine, Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*1-Decanamine, hydrochloride*
CAS No.:	*143-09-9*
Cat. No.:	*B127489*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-decanamine, hydrochloride** (also known as decylammonium chloride) in aqueous and organic media. Understanding the solubility of this long-chain aliphatic amine salt is critical for a wide range of applications, including drug formulation, surfactant science, and materials research. This document collates available quantitative data, details relevant experimental protocols, and presents a logical workflow for solubility assessment.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a homogeneous solution. For an ionizable compound like **1-decanamine, hydrochloride**, its solubility is significantly influenced by the properties of the solvent, the pH of the medium, and the temperature. The molecule consists of a long, hydrophobic decyl chain and a hydrophilic ammonium chloride head group, making its solubility behavior complex and dependent on the balance between these two moieties.

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Quantitative Solubility Data

Precise quantitative solubility data for **1-decanamine, hydrochloride** is not abundantly available in publicly accessible literature. There is some conflicting information regarding its aqueous solubility, with some sources citing a value that may be attributable to the free base, 1-decanamine. It is crucial to distinguish between the salt and the free base, as their solubilities can differ significantly. The hydrochloride salt is generally expected to have higher aqueous solubility than the free amine due to the ionic nature of the ammonium chloride group.

While specific quantitative data for **1-decanamine, hydrochloride** in various organic solvents is scarce, qualitative information suggests that, like its free base, it exhibits some solubility in polar organic solvents. For context, data for other amine hydrochlorides, such as dopamine hydrochloride, show solubility in ethanol at approximately 1 mg/mL and in DMSO at around 30 mg/mL. Another example, 1-adamantanamine hydrochloride, has been shown to be soluble in ethanol and other organic solvents. This suggests that **1-decanamine, hydrochloride** is likely to be soluble in polar organic solvents, though the exact values require experimental determination.

A summary of the currently available, albeit ambiguous, data is presented below for informational purposes.

Solvent	Temperature (°C)	Solubility	Notes
Water	25	550 mg/L	This value is cited for "1-Decylamine Hydrochloride" in some sources, but other references attribute the same value to the free base, 1-decanamine. Further verification is required.
Organic Solvents	-	Data not available	Qualitative information suggests solubility in polar organic solvents.

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Note: The lack of consistent, verified quantitative data highlights the necessity for experimental determination of the solubility of **1-decanamine, hydrochloride** for any application requiring precise concentrations.

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The "shake-flask" method is a widely recognized and robust technique for determining the equilibrium solubility of a compound and is described in OECD Guideline 105.

Shake-Flask Method (OECD Guideline 105)

This method is considered the "gold standard" for solubility measurement due to its directness and reliance on achieving a true equilibrium state.

Principle: An excess amount of the solid compound is added to a known volume of the solvent in a flask. The flask is then agitated at a constant temperature for a prolonged period to allow the system to reach equilibrium. After equilibrium is achieved, the undissolved solid is separated from the solution by filtration or centrifugation, and the concentration of the solute in the clear supernatant is determined by a suitable analytical method.

Detailed Methodology:

- Preparation of Materials:
  - **1-Decanamine, hydrochloride** (pure solid).
  - Solvent of interest (e.g., deionized water, ethanol, methanol, DMSO).
  - Flasks with stoppers (e.g., glass Erlenmeyer flasks).
  - Constant temperature shaker or water bath.
  - Filtration apparatus (e.g., syringe filters with appropriate membrane material) or a centrifuge.
  - Analytical instrumentation for concentration measurement (e.g., HPLC, GC, UV-Vis spectrophotometer, or a specific ion electrode).

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- Experimental Procedure:
  - Add an excess amount of **1-decanamine, hydrochloride** to a flask containing a known volume of the solvent. The excess solid should be clearly visible.
  - Seal the flask to prevent solvent evaporation.
  - Place the flask in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent. Preliminary experiments are often conducted to determine the time required to reach equilibrium.
  - After the equilibration period, allow the undissolved solid to settle.
  - Carefully withdraw a sample of the supernatant. To ensure the removal of all solid particles, the sample should be filtered through a membrane filter (e.g., 0.22 µm) that does not interact with the compound, or centrifuged at high speed.
  - Analyze the concentration of **1-decanamine, hydrochloride** in the clear filtrate or supernatant using a validated analytical method.
  - The experiment should be performed in triplicate to ensure the reproducibility of the results.
- Data Analysis:
  - The solubility is reported as the average concentration of the solute in the saturated solution, typically in units of mg/L, g/100 mL, or mol/L.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **1-decanamine, hydrochloride**. This workflow can be adapted for different research and development needs.

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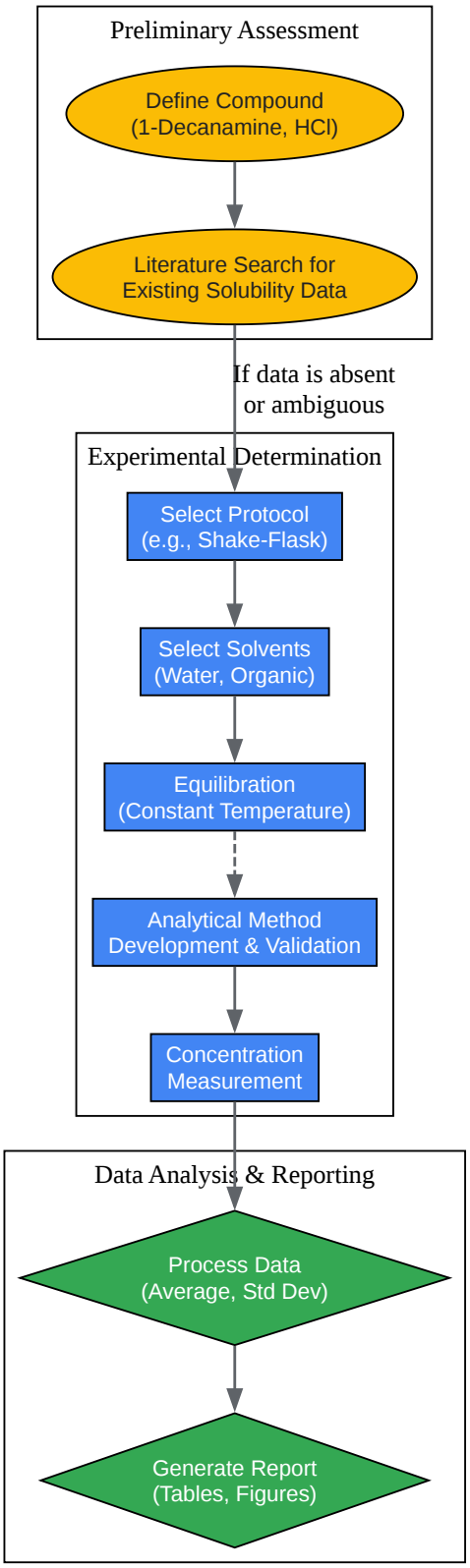

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